

Neurotoxicity Assessment of Dimethylvinphos in Rodent Models: Application Notes and Protocols

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Compound of Interest

Compound Name: Dimethylvinphos

Cat. No.: B1214305

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Introduction

Dimethylvinphos is an organophosphate insecticide that exerts its primary toxic effect through the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system.^[1] This document provides detailed application notes and protocols for assessing the neurotoxicity of **Dimethylvinphos** in rodent models. The methodologies outlined herein cover the evaluation of acute toxicity, acetylcholinesterase inhibition, behavioral alterations, and oxidative stress.

Data Presentation

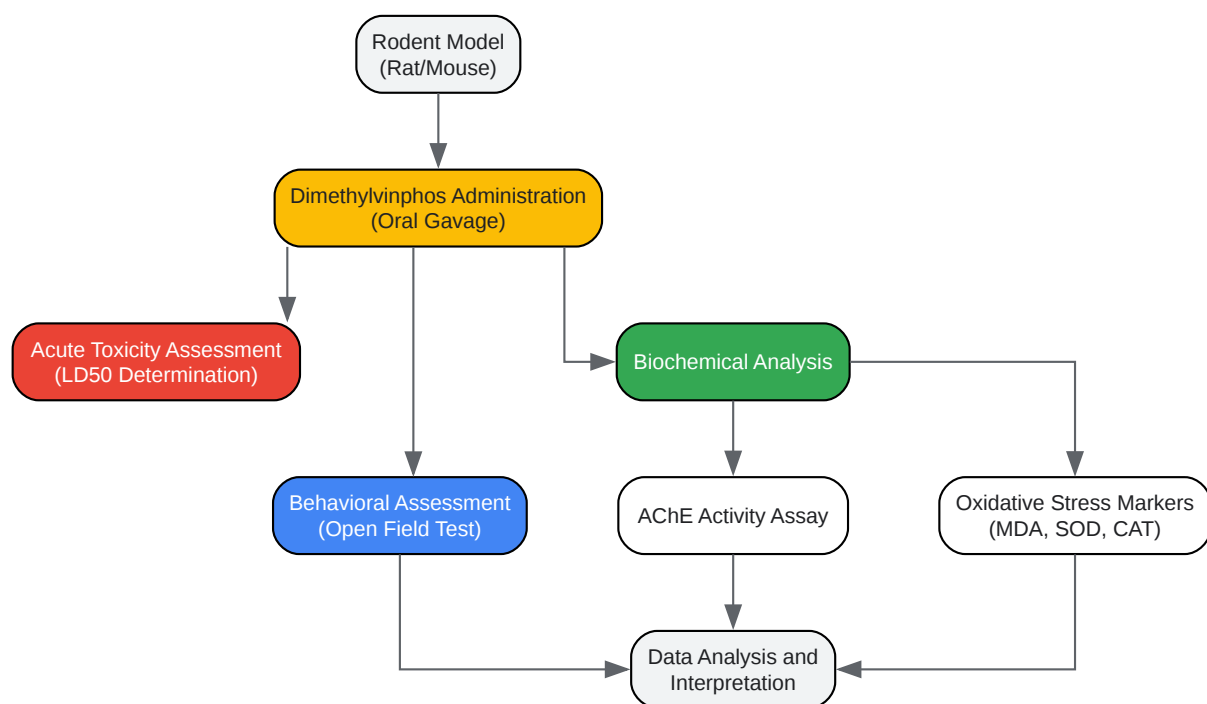
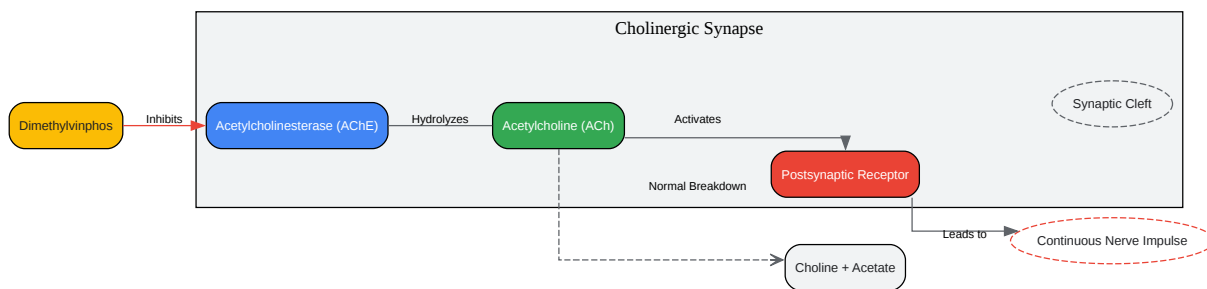
Quantitative Neurotoxicity Data for Dimethylvinphos in Rodent Models

Parameter	Species	Route of Administration	Value	Reference
Acute Toxicity (LD50)	Rat	Oral	500 - 2000 mg/kg	[2]
Acetylcholinesterase (AChE) Inhibition	Data Not Available	-	-	
Behavioral Effects (Open Field Test)	Data Not Available	-	-	
Oxidative Stress Markers	Data Not Available	-	-	

Note: Specific quantitative data for AChE inhibition, behavioral effects, and oxidative stress markers for **Dimethylvinphos** were not available in the public domain at the time of this publication. The protocols provided below are standard methods for assessing these endpoints for organophosphates.

Signaling Pathways and Experimental Workflows

Acetylcholinesterase Inhibition Pathway



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References

- 1. [OPEN FIELD BEHAVIOR AS A PREDICTIVE CRITERIA REFLECTING RATS CORTICOSTERONE LEVEL BEFORE AND AFTER STRESS] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Neurotoxicity Assessment of Dimethylvinphos in Rodent Models: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214305#neurotoxicity-assessment-of-dimethylvinphos-in-rodent-models]

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